

O-phenylhydroxylamine safety precautions and handling guidelines.

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Compound of Interest

Compound Name: **O-phenylhydroxylamine**

Cat. No.: **B2653202**

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An In-depth Technical Guide to the Safe Handling of **O-Phenylhydroxylamine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling guidelines for **O-phenylhydroxylamine** and its more common hydrochloride salt. It is intended for qualified professionals in research and development environments. All procedures should be conducted in accordance with institutional and regulatory safety standards.

Chemical Identification and Properties

O-phenylhydroxylamine is an organic compound with the molecular formula C₆H₇NO. It is typically handled in its more stable hydrochloride salt form.

Table 1: Physical and Chemical Properties of **O-Phenylhydroxylamine** Hydrochloride

Property	Value	Source
CAS Number	6092-80-4	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₇ NO · HCl	[2]
Molecular Weight	145.59 g/mol	[3]
Appearance	Powder/Solid	
Melting Point	~132 °C (decomposes)	[3]
Storage Temperature	2-8°C	

Hazard Identification and Classification

O-phenylhydroxylamine hydrochloride is classified as a hazardous substance. The primary route of acute toxicity is ingestion.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram	Source
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Danger	GHS06 (Skull and Crossbones)	[4] [5]
Skin Irritation	Category 2	H315: Causes skin irritation	Warning	GHS07 (Exclamation Mark)	[6] [7] [8]
Eye Irritation	Category 2A	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)	[6]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	Warning	GHS07 (Exclamation Mark)	[6]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	Warning	GHS07 (Exclamation Mark)	[6]

Note: Classifications for skin/eye irritation and dermal/inhalation toxicity are reported for the free base (**O-phenylhydroxylamine**) by some sources, while the hydrochloride salt is primarily cited for acute oral toxicity.

Experimental Protocols

Detailed experimental protocols for the specific toxicity studies (e.g., LD50 determination) of **O-phenylhydroxylamine** are not publicly available in the reviewed literature. This data is typically generated through standardized OECD or EPA guidelines for chemical safety testing. The methodologies would involve controlled administration of the substance to laboratory animals to determine toxicological endpoints.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **O-phenylhydroxylamine**.

Engineering Controls

- Work should be performed in a well-ventilated area, preferably within a chemical fume hood.
[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield (European Standard EN166 or OSHA 29 CFR 1910.133).[\[1\]](#)
- Hand Protection: Use appropriate chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use. Dispose of contaminated gloves in accordance with laboratory practices.[\[7\]](#)
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin exposure.[\[1\]](#)[\[7\]](#)
- Respiratory Protection: For operations that may generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type P2).[\[1\]](#)

Hygiene Measures

- Do not eat, drink, or smoke in areas where the chemical is handled.[\[5\]](#)
- Wash hands thoroughly after handling the substance.[\[5\]](#)
- Remove contaminated clothing immediately and wash before reuse.

Storage Conditions

- Store in a tightly closed container in a dry, well-ventilated place.[\[1\]](#)
- Keep refrigerated at 2-8°C.
- Store locked up and away from incompatible materials.[\[1\]](#)[\[5\]](#)

- Protect from moisture and light.[1][9]

Reactivity and Decomposition

O-phenylhydroxylamine is unstable under certain conditions.

- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[1]
- Decomposition: Phenylhydroxylamines can be unstable and may decompose, especially when heated.[3][10] The decomposition can be catalyzed by metal ions.[11]
- Hazardous Decomposition Products: Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and hydrogen chloride gas.[1]

Emergency and First Aid Procedures

Immediate medical attention is required in case of exposure.[1]

Table 3: First Aid Measures

Exposure Route	Procedure	Source
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.	[5]
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[5] [12]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.	[1] [5]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a doctor.	[1] [5]

Spill and Disposal Procedures

Spill Response

- Evacuate personnel to a safe area and ensure adequate ventilation.[\[1\]](#)
- Avoid dust formation. Do not breathe dust or vapors.[\[1\]](#)
- Wear appropriate PPE as described in Section 4.2.
- For solid spills, sweep up and shovel into a suitable, labeled container for disposal.[\[1\]](#)

- For small spills, the material can be dampened with alcohol to reduce dust before transfer.
[\[12\]](#)

Waste Disposal

- Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations.[\[5\]](#)
- Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[\[1\]](#)

Transport Information

O-phenylhydroxylamine hydrochloride is regulated for transport.

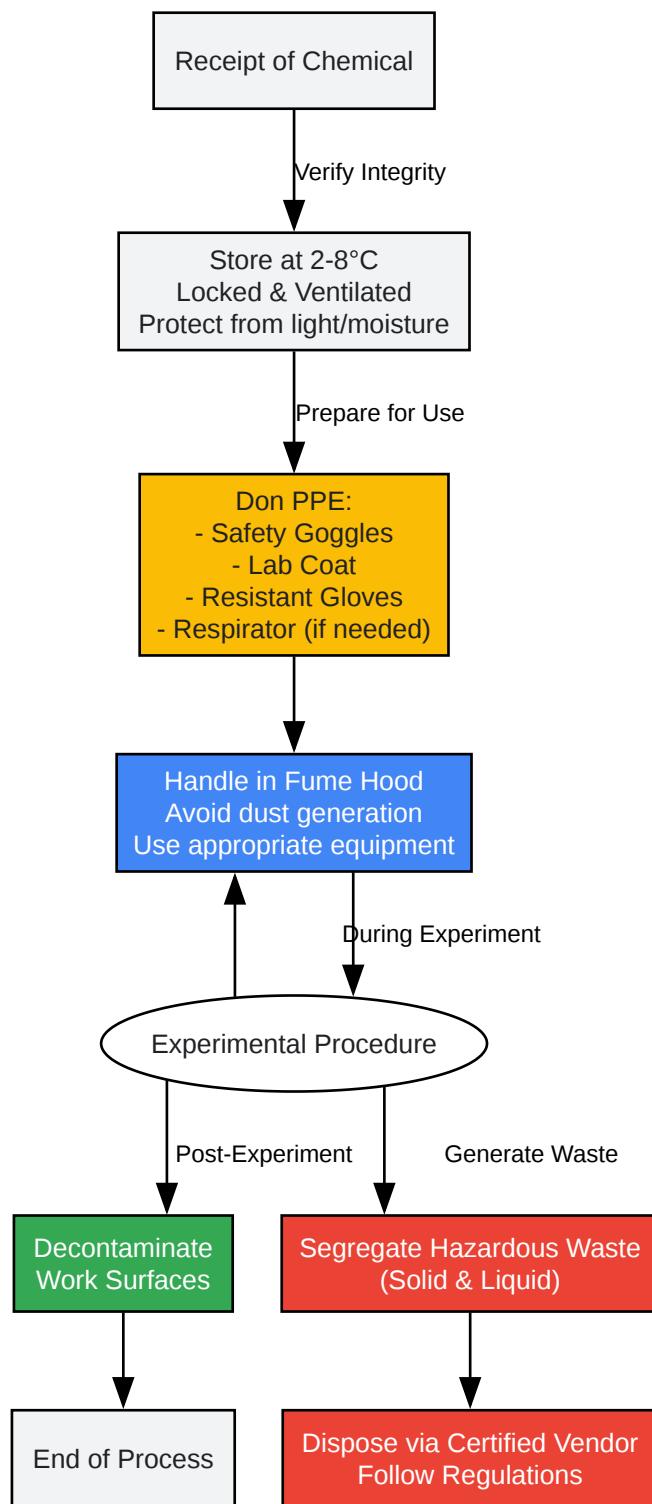
Table 4: Transportation Classification

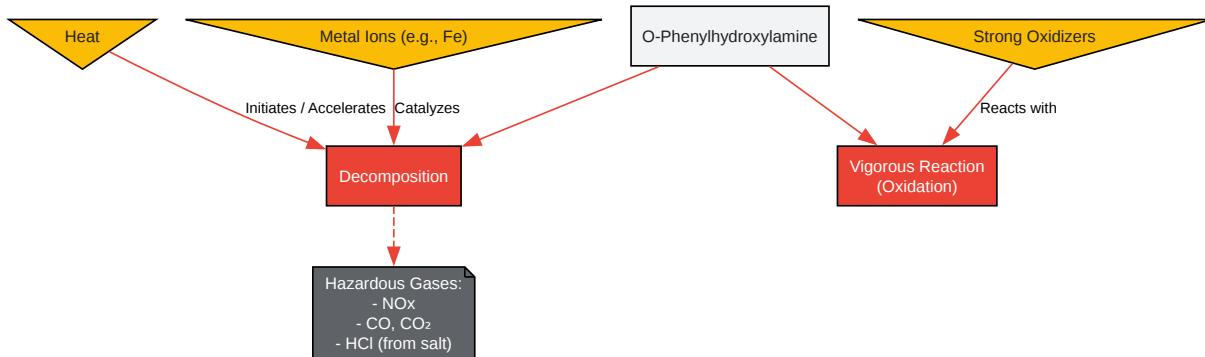
Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT / TDG / IATA / IMDG	UN2811	Toxic solid, organic, n.o.s. (o- Phenylhydroxyla mine hydrochloride)	6.1	III

Source:[\[1\]](#)[\[2\]](#)[\[13\]](#)

Visualized Workflows and Pathways

Safe Handling Workflow



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References

- 1. fishersci.com [fishersci.com]
- 2. scbt.com [scbt.com]
- 3. 6092-80-4 CAS MSDS (O-PHENYLHYDROXYLAMINE HYDROCHLORIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. O-Phenylhydroxylamine hydrochloride | C6H8CINO | CID 6365179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemicalbook.com [chemicalbook.com]
- 6. O-Phenylhydroxylamine | C6H7NO | CID 2794249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. O-Phenylhydroxylamine hydrochloride, 97% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 8. O-Phenylhydroxylamine hydrochloride, 97% | Fisher Scientific [fishersci.ca]

- 9. N-Phenylhydroxylamine | C6H7NO | CID 7518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. N-Phenylhydroxylamine - Wikipedia [en.wikipedia.org]
- 11. A mechanistic study of the decomposition of phenylhydroxylamine to azoxybenzene and aniline and its catalysis by iron(II) and iron(III) ions stabilised by ethylenediaminetetra-acetic acid - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 12. N-PHENYLHYDROXYLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. static.cymitquimica.com [static.cymitquimica.com]
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